Deracemization of DL-Pantolactone using a whole-cell biocatalyst

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*DL-Pantolactone*
CAS No.:	*52126-90-6*
Cat. No.:	*B15556753*

Get Quote

Anwendungs- und Protokollhinweise: Deracemisierung von DL-Pantolacton mittels eines Ganzzell-Biokatalysators

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einführung: D-Pantolacton ist ein wichtiges chirales Zwischenprodukt für die Synthese von D-Pantothensäure (Vitamin B5). Die Deracemisierung von racemischem DL-Pantolacton ist eine effiziente und umweltfreundliche Methode zur Herstellung von enantiomerenreinem D-Pantolacton. In diesen Anwendungshinweisen wird ein Protokoll für die Deracemisierung von DL-Pantolacton unter Verwendung eines gentechnisch veränderten Escherichia coli Ganzzell-Biokatalysators beschrieben, der ein Drei-Enzym-Kaskadensystem co-exprimiert. Dieses System nutzt eine L-Pantolacton-Dehydrogenase (LPLDH), eine Ketopantolacton-Reduktase (KPLR) und eine Glukose-Dehydrogenase (GDH) zur Kofaktor-Regenerierung.[1][2][3]

Prinzip der Deracemisierung

Der Deracemisierungsprozess umfasst zwei enzymatische Hauptschritte, die in einem einzigen Bioreaktor ("One-Pot") ablaufen. Zunächst wird das L-Enantiomer von DL-Pantolacton durch

© 2026 BenchChem. All rights reserved.

eine L-Pantolacton-Dehydrogenase (LPLDH) selektiv zu Ketopantolacton oxidiert. Anschließend wird das intermediäre Ketopantolacton durch eine stereoselektive Ketopantolacton-Reduktase (KPLR) zu D-Pantolacton reduziert. Eine Glukose-Dehydrogenase (GDH) wird zur Regeneration des für die Reduktionsreaktion erforderlichen Kofaktors (NADPH) eingesetzt, wobei Glukose als Cosubstrat dient.[2][3]

Quantitative Datenzusammenfassung

Die folgende Tabelle fasst die quantitativen Daten aus optimierten Deracemisierungsexperimenten zusammen.

Parameter	Wert	Einheit	Referenz
Biokatalysator	E. coli BL21(DE3) co-exprimierend AmeLPLDH, ZpaCPR, BsGDH	-	[2]
Substratkonzentration	1.25	M (DL-Pantolacton)	[2]
Cosubstratkonzentration	2.5	M (Glukose)	[4]
Biokatalysatorkonzentration	200	g/L (Nasszellgewicht)	[4]
Reaktionszeit	36	Stunden	[2]
Temperatur	30	°C	[4]
pH-Wert	6.0	-	[4]
Puffer	50	mM PBS	[4]
Enantiomerenüberschuss (e.e.p)	98.6	%	[2]
Produktivität	107.7	g/(l·d)	[2]

*AmeLPLDH: L-Pantolacton-Dehydrogenase aus Amycolatopsis methanolica; ZpaCPR: Konjugierte Polyketon-Reduktase aus Zygosaccharomyces parabailii; BsGDH: Glukose-

© 2026 BenchChem. All rights reserved.

Dehydrogenase aus Bacillus subtilis.[2]

Experimentelle Protokolle

Herstellung des Ganzzell-Biokatalysators

Dieses Protokoll beschreibt die Kultivierung des rekombinanten E. coli BL21(DE3)-Stammes, der die drei Enzyme für die Deracemisierungskaskade co-exprimiert.

Materialien:

- LB-Medium (Luria-Bertani)
- Entsprechende Antibiotika (z.B. Kanamycin, Ampicillin) zur Plasmidselektion
- IPTG (Isopropyl-β-D-1-thiogalactopyranosid), 1 M Stammlösung
- Schüttelinkubator
- Zentrifuge

Protokoll:

- Eine einzelne Kolonie des rekombinanten E. coli BL21(DE3)-Stammes von einer frischen Agarplatte in 10 ml LB-Medium mit den entsprechenden Antibiotika überimpfen.
- Die Kultur über Nacht bei 37 °C unter Schütteln (ca. 200 rpm) inkubieren.
- Am nächsten Tag 1 L LB-Medium mit Antibiotika mit der Übernachtkultur in einem Verhältnis von 1:100 inokulieren.
- Die Kultur bei 37 °C und 200 rpm inkubieren, bis eine optische Dichte bei 600 nm (OD600) von 0,6-0,8 erreicht ist.
- Die Proteinexpression durch Zugabe von IPTG zu einer Endkonzentration von 0,1 - 1,0 mM induzieren.
- Die Kultur für weitere 16-24 Stunden bei einer reduzierten Temperatur (z.B. 20 °C) inkubieren, um die korrekte Faltung der Proteine zu fördern.

© 2026 BenchChem. All rights reserved.

- Die Zellen durch Zentrifugation (z.B. 4000 x g, 10 Minuten, 4 °C) ernten.
- Den Zellpellet mit Puffer (z.B. 50 mM PBS, pH 7.0) waschen und erneut zentrifugieren.
- Den gewaschenen Zellpellet (Nasszellgewicht) direkt für die Biotransformation verwenden oder bei -20 °C bis zur Verwendung lagern.

Deracemisierung von DL-Pantolacton

Dieses Protokoll beschreibt die Durchführung der Deracemierungsreaktion im Labormaßstab.

Materialien:

- Nasszellpellet des Ganzzell-Biokatalysators
- DL-Pantolacton
- D-Glukose
- Phosphatpuffer (PBS), 200 mM, pH 6.0
- Temperierbarer Bioreaktor oder Schüttler
- pH-Meter und Titrationssystem (z.B. mit 1 M NaOH)

Protokoll:

- Einen 10-ml-Reaktionsansatz in einem geeigneten Gefäß vorbereiten.
- Die folgenden Komponenten in der angegebenen Reihenfolge zugeben:
  - 50 mM PBS-Puffer (pH 6.0)
  - 1,25 M DL-Pantolacton (162,6 mg/ml)
  - 2,5 M D-Glukose (450,4 mg/ml)
  - 200 g/L (Nassgewicht) des vorbereiteten Ganzzell-Biokatalysators.

© 2026 BenchChem. All rights reserved.

- Die Reaktion bei 30 °C und unter Rühren (z.B. 400 rpm) für 36 Stunden inkubieren.[2][4]
- Den pH-Wert während der gesamten Reaktion konstant bei 6.0 halten. Dies kann durch ein automatisches Titrationssystem mit 1 M NaOH erfolgen, da durch die Umwandlung von Glukose zu Gluconsäure eine Ansäuerung stattfindet.[4]
- Proben zu verschiedenen Zeitpunkten entnehmen, um den Reaktionsfortschritt mittels HPLC zu überwachen.
- Nach 36 Stunden die Reaktion durch Zugabe einer gleichen Menge 3 M HCl beenden.[4]

Probenaufbereitung und Analyse

Dieses Protokoll beschreibt die Aufbereitung der Proben und die Analyse mittels chiraler HPLC zur Bestimmung des Enantiomerenüberschusses.

Materialien:

- Ethylacetat
- Natriumsulfat (wasserfrei)
- Rotationsverdampfer
- HPLC-System mit UV-Detektor
- Chirale HPLC-Säule (z.B. auf Amylose-Basis)

Protokoll:

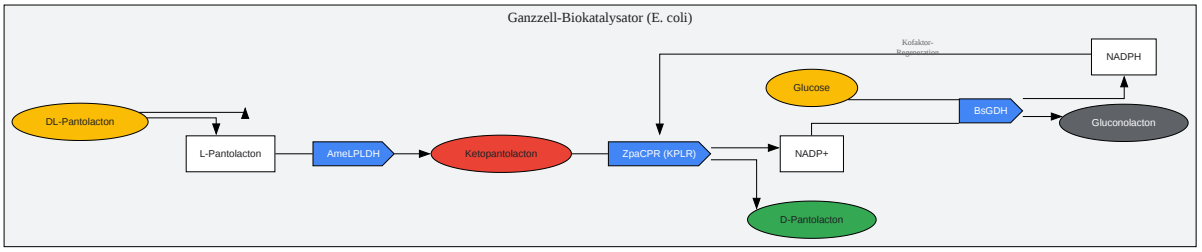
- Die angesäuerte Reaktionsmischung nach Beendigung der Reaktion zentrifugieren, um die Zellen abzutrennen.
- Den Überstand mit dem fünffachen Volumen an Ethylacetat extrahieren.[4]
- Die organische Phase abtrennen, über wasserfreiem Natriumsulfat trocknen und das Lösungsmittel im Rotationsverdampfer entfernen.

© 2026 BenchChem. All rights reserved.

- Den Rückstand in einer geeigneten mobilen Phase (z.B. Hexan/Ethanol-Mischung) aufnehmen und für die HPLC-Analyse filtrieren.
- Die Trennung der Enantiomere auf einer chiralen Säule durchführen. Eine mögliche Methode ist die Verwendung einer auf Amylose basierenden stationären Phase mit einer mobilen Phase aus Hexan/Ethanol (z.B. 60/40, v/v).[5]
- Die Detektion der Pantolacton-Enantiomere erfolgt mittels UV-Detektor.
- Den Enantiomerenüberschuss (e.e.) nach folgender Formel berechnen: e.e. (%) = ([D-Pantolacton] - [L-Pantolacton]) / ([D-Pantolacton] + [L-Pantolacton]) x 100

Visualisierungen

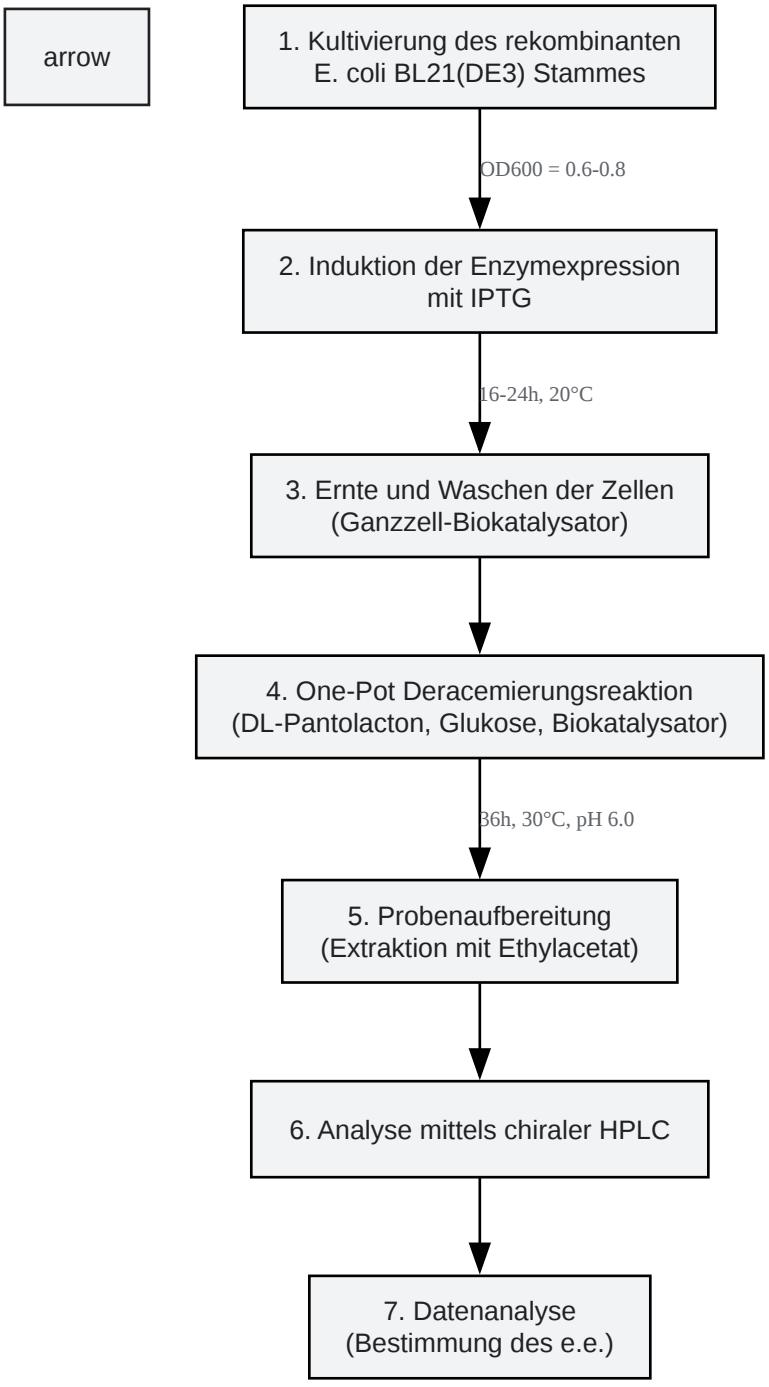
Die folgenden Diagramme illustrieren den Arbeitsablauf und die enzymatische Kaskade.



Click to download full resolution via product page

Abbildung 1: Enzymatische Kaskade der Deracemisierung von DL-Pantolacton.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Abbildung 2: Allgemeiner experimenteller Arbeitsablauf.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. home.sandiego.edu [home.sandiego.edu]
- 2. neb.com [neb.com]
- 3. How to Induce Protein Expression in E. coli Using IPTG [synapse.patsnap.com]
- 4. qb3.berkeley.edu [qb3.berkeley.edu]
- 5. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Deracemization of DL-Pantolactone using a whole-cell biocatalyst]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556753/docs#deracemization-of-dl-pantolactone-using-a-whole-cell-biocatalyst]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.